

Decarboxy Moxifloxacin Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: Decarboxy moxifloxacin
CAS No.: 1322062-57-6
Cat. No.: B1147198

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decarboxy moxifloxacin is a key impurity and degradation product of Moxifloxacin, a fourth-generation synthetic fluoroquinolone antibiotic.^{[1][2]} As a reference standard, it plays a vital role in the development, validation, and quality control of analytical methods for moxifloxacin drug substances and formulations. This technical guide provides an in-depth overview of **Decarboxy moxifloxacin**, including its physicochemical properties, proposed synthesis, analytical methodologies, and its formation pathway. The information is intended to support researchers, scientists, and drug development professionals in their work with moxifloxacin and its related impurities.

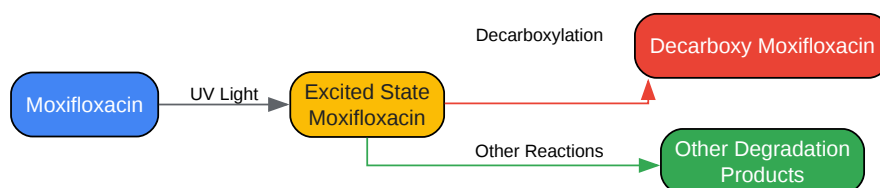
Physicochemical Properties

The fundamental physicochemical properties of **Decarboxy moxifloxacin** are summarized in the table below. These properties are essential for the development and validation of analytical methods and for understanding its behavior in various matrices.

Property	Value	Source
Chemical Name	1-Cyclopropyl-6-fluoro-8-methoxy-7-[(4aS,7aS)-octahydro-6H-pyrrolo[3,4-b]pyridin-6-yl]-4(1H)-quinolinone	[4]
Synonyms	Decarboxy Moxifloxacin, Moxifloxacin Decarboxy Analog	[4]
CAS Number	1322062-57-6	[4]
Molecular Formula	C ₂₀ H ₂₄ FN ₃ O ₂	[4]
Molecular Weight	357.42 g/mol	[4]
Appearance	Brown Powder	[5]
Purity	>95% (HPLC)	[6]
Predicted pKa	10.63 ± 0.20	[7]
Predicted Boiling Point	561.3 ± 50.0 °C	[7]
Predicted Density	1.300 ± 0.06 g/cm ³	[7]
Storage Conditions	2-8°C Refrigerator; -10 to -25°C for long-term storage	[3][5]
Solubility	Soluble in DMSO	[2]

Formation Pathway: Photodegradation of Moxifloxacin

Decarboxy moxifloxacin is primarily formed as a photodegradation product of moxifloxacin. The process is influenced by factors such as pH and the light. The proposed pathway involves the decarboxylation of the moxifloxacin molecule, leading to the formation of this impurity. Understanding this process is crucial for developing stable formulations of moxifloxacin and for impurity profiling during stability studies.^{[8][9][10]}



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Moxifloxacin Photodegradation Pathway

Experimental Protocols

Proposed Synthesis of Decarboxy Moxifloxacin

A specific, detailed synthesis protocol for **Decarboxy moxifloxacin** is not readily available in the public domain as it is primarily a degradation product. Based on the known chemical transformation, a plausible synthesis can be achieved through the decarboxylation of moxifloxacin. The following is a proposed experimental protocol based on general methods for the decarboxylation of quinolone carboxylic acids. This protocol should be considered a starting point and require optimization.

Objective: To synthesize **Decarboxy moxifloxacin** from moxifloxacin hydrochloride.

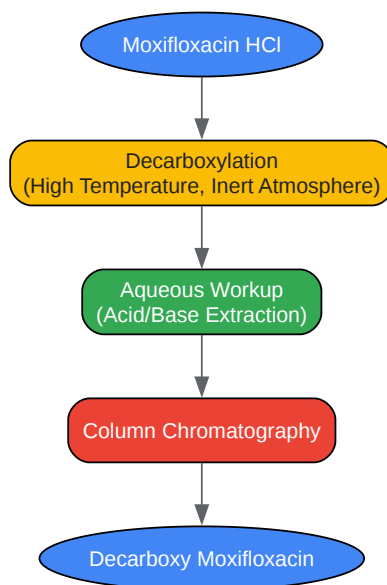
Materials:

- Moxifloxacin Hydrochloride
- High-boiling point solvent (e.g., Diphenyl ether, N-Methyl-2-pyrrolidone)
- Inert gas (e.g., Nitrogen or Argon)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Organic solvent for extraction (e.g., Dichloromethane or Ethyl acetate)
- Drying agent (e.g., Anhydrous sodium sulfate)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a nitrogen inlet, add moxifloxacin hydrochloride and a high-boiling point solvent.
- **Inert Atmosphere:** Purge the system with an inert gas for 15-20 minutes to remove any oxygen.
- **Heating:** Heat the reaction mixture to a high temperature (typically >200°C, the exact temperature will need to be optimized) under an inert atmosphere. The progress of the decarboxylation can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Reaction Monitoring:** Periodically take aliquots from the reaction mixture to monitor the disappearance of the starting material and the formation of the product.

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with an organic solvent and wash with a dilute hydrochloric acid solution, followed by a saturated sodium bicarbonate solution, and finally with brine.
- **Extraction and Drying:** Separate the organic layer, dry it over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the organic extract under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of dichloromethane and methanol).
- **Characterization:** The purified **Decarboxy moxifloxacin** should be characterized by spectroscopic methods (^1H NMR, ^{13}C NMR, Mass Spectrometry) to confirm its identity and purity.



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Decarboxy Moxifloxacin Synthesis Workflow

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The following is a general HPLC method that can be adapted for the quantification of **Decarboxy moxifloxacin** and for monitoring the degradation of **Decarboxy moxifloxacin**. Method validation according to ICH guidelines is necessary for its intended use.^{[11][12][13]}

Objective: To develop and validate an HPLC method for the determination of **Decarboxy moxifloxacin**.

Parameter	Condition
Instrument	High-Performance Liquid Chromatography system with UV detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A mixture of a phosphate buffer (e.g., 20 mM potassium dihydrogen phosphate, adjusted to 3.0 with phosphoric acid) and acetonitrile in a ratio of approximately 75:25 (v/v). The exact ratio may need optimization.
Flow Rate	1.0 mL/min
Detection Wavelength	293 nm
Injection Volume	20 µL
Column Temperature	30°C
Standard Preparation	Prepare a stock solution of Decarboxy moxifloxacin reference standard in a suitable solvent (e.g., DMSO or a mixture of mobile phase). Prepare working standards by diluting the stock solution with the mobile phase to achieve a concentration range that covers the expected levels of the impurity.
Sample Preparation	For drug substance, dissolve a known amount in the mobile phase. For drug product, an extraction step may be necessary.
Quantification	Use an external standard method to calculate the concentration of Decarboxy moxifloxacin in the samples based on the peak area response.

```
graph TD
    subgraph "HPLC Analysis Workflow"
        direction TB
        Sample_Prep([Sample and Standard Preparation]) --> HPLC_Analysis[HPLC Injection and Data Acquisition]
        HPLC_Analysis --> Data_Processing[Peak Integration and Quantification]
        Data_Processing --> Result([Reportable Value e.g., % Impurity])
    end
```

```
graph TD
    Sample_Prep([Sample and Standard Preparation]) --> HPLC_Analysis[HPLC Injection and Data Acquisition]
    HPLC_Analysis --> Data_Processing[Peak Integration and Quantification]
    Data_Processing --> Result([Reportable Value e.g., % Impurity])
```

```
Sample_Prep -> HPLC_Analysis;
HPLC_Analysis -> Data_Processing;
Data_Processing -> Result;
}
```

HPLC Analysis Workflow

Conclusion

The **Decarboxy moxifloxacin** reference standard is an indispensable tool for the pharmaceutical industry to ensure the quality, safety, and efficacy of moxifloxacin-containing products. This technical guide provides a comprehensive overview of its properties, formation, and analysis. The presented protocols and logical diagrams are intended to serve as a valuable resource for scientists and researchers in their analytical and drug development efforts. Further investigation into obtaining a certified reference material with a complete certificate of analysis is recommended for rigorous quantitative applications.

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